

Core Scientific Background of WIKI4

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: WIKI4

Cat. No.: S548514

Get Quote

The table below summarizes the key characteristics of **WIKI4**.

Property	Description
Primary Target	Tankyrase 2 (TNKS2) [1] [2] [3]
Primary Mechanism	Inhibition of Wnt/ β -catenin signaling [1] [2]
Biological Consequence	Increases AXIN1/AXIN2 protein levels, promoting β -catenin degradation [1] [3]
IC ₅₀ for TNKS2	15 nM to 26 nM [2] [3]
EC ₅₀ in Cellular Assays	~75 nM for inhibition of Wnt/ β -catenin signaling [2] [3]
Chemical Formula	C ₂₉ H ₂₃ N ₅ O ₃ S [2] [3]
Molecular Weight	521.59 g/mol [2] [3]
CAS Number	838818-26-1 [2] [3]

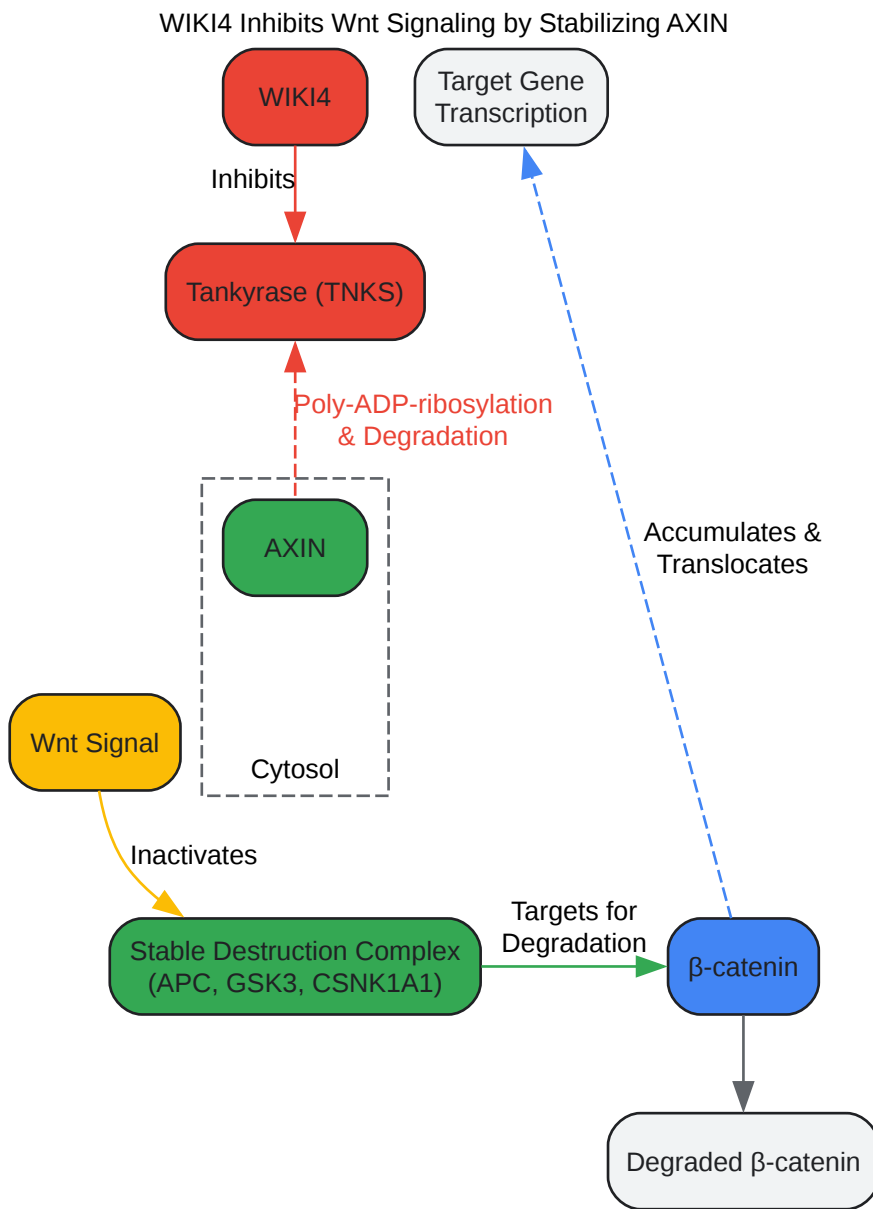
Detailed Experimental Data & Protocols

The following table consolidates key experimental findings from the foundational research.

Experiment	Cell Line / Model	Treatment	Key Results
Target Gene Expression	DLD1 colorectal carcinoma cells [1]	1 μ M WIKI4; 2-24 hours [3]	Significant increase in steady-state levels of AXIN1 and AXIN2 proteins [3].
Cell Viability	DLD1 colorectal carcinoma cells [1]	100 nM & 1 μ M WIKI4; 6 days [3]	Inhibited cell growth in low-serum conditions [3].
Reporter Gene Assay	A375 melanoma cells with BAR reporter [1]	370 nM WIKI4 + Wnt3A-conditioned media [1]	Inhibited Wnt3A-dependent luciferase activity without affecting cell viability [1].
Pancreatic Progenitor Differentiation	hPSCs (H1, NKX6-1 ^{GFP/w}) [4]	9 μ M WIKI4 during Stage 4 (PP specification) [4]	Promoted formation of PDX1+/NKX6-1+ pancreatic progenitors; enhanced subsequent generation of functional β -like cells [4].

WIKI4 in the Wnt/ β -catenin Signaling Pathway

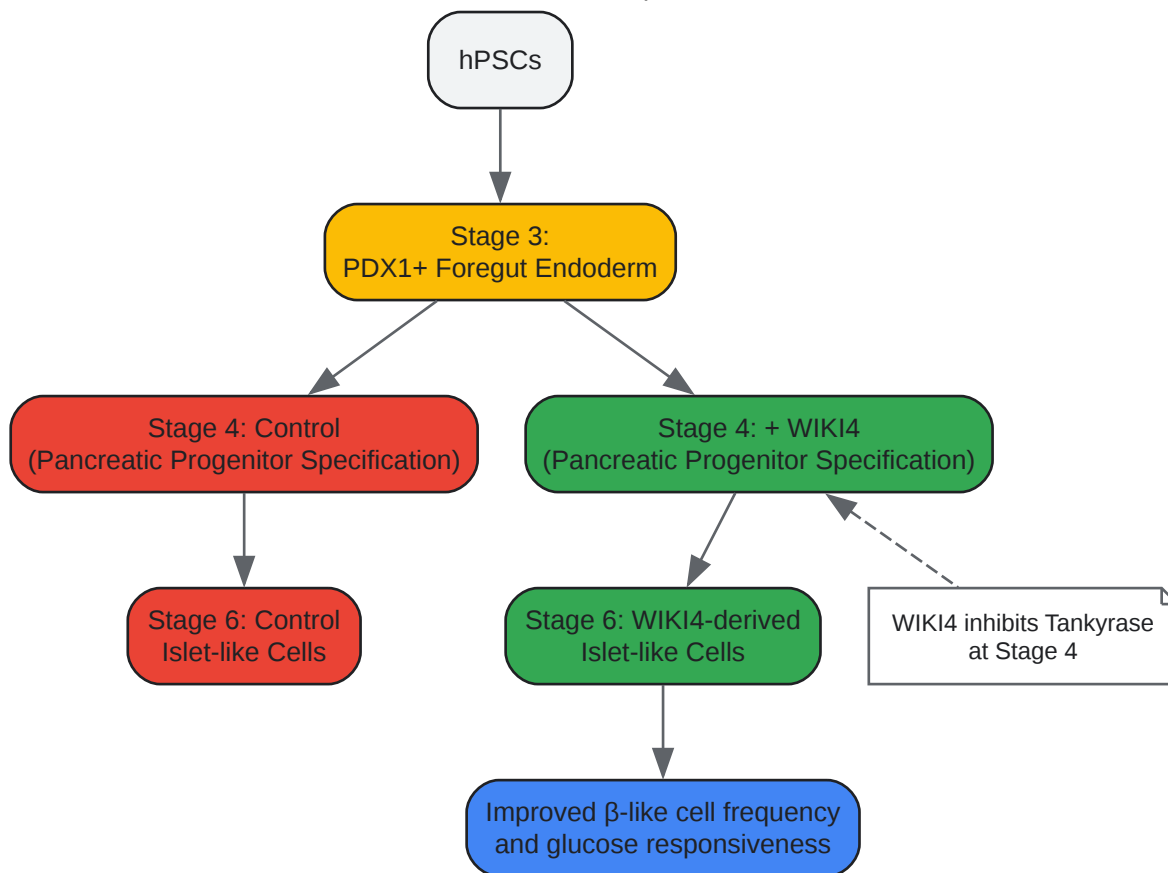
The diagram below illustrates the mechanism of **WIKI4**. In the absence of a Wnt signal, a "destruction complex" targets β -catenin for degradation. Tankyrase (TNKS) regulates the stability of the scaffolding protein AXIN in this complex. **WIKI4** inhibits TNKS, leading to AXIN stabilization and enhanced degradation of β -catenin, thereby suppressing the pathway [1].



[Click to download full resolution via product page](#)

Research Applications and Workflow

A 2024 study in *Nature Communications* highlights a promising application for **WIKI4**. The research used a targeted chemical screen to differentiate human pluripotent stem cells (hPSCs) into pancreatic β -like cells [4]. The experimental workflow and key finding are summarized below:

WIKI4 Enhances Pancreatic β -Cell Differentiation

[Click to download full resolution via product page](#)

The research concluded that inhibiting tankyrase with **WIKI4** during the pancreatic progenitor stage generates cells that are less proliferative and express higher levels of integrins [4]. Most importantly, these progenitors differentiate into islet-like cells with a higher frequency of functional β -like cells capable of providing glycemic control in transplantation models [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. WIKI4, a Novel Inhibitor of Tankyrase and Wnt/ β -Catenin ... [pmc.ncbi.nlm.nih.gov]

2. WIKI4 | Tankyrase [tocris.com]

3. WIKI4 | Tankyrase Inhibitor [medchemexpress.com]

4. Tankyrase inhibition promotes endocrine commitment of ... [nature.com]

To cite this document: Smolecule. [Core Scientific Background of WIKI4]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548514#wiki4-scientific-background>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com